

An In-depth Technical Guide to the Physicochemical Properties of Hexavalent Chromium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromate

Cat. No.: B082759

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Hexavalent chromium (Cr(VI)) is a metallic element that exists in the +6 oxidation state. It is a potent occupational carcinogen, and its compounds are widely used in various industrial processes, including chrome plating, welding, and pigment production. A thorough understanding of its physicochemical properties is paramount for researchers in toxicology, environmental science, and drug development to devise effective strategies for mitigation, remediation, and therapeutic intervention. This technical guide provides a comprehensive overview of the core physicochemical properties of hexavalent chromium, detailed experimental protocols for its quantification, and a visualization of its intracellular signaling pathways.

Core Physicochemical Properties

Hexavalent chromium compounds exhibit a range of properties depending on the specific salt. They are generally strong oxidizing agents and are more water-soluble than their trivalent counterparts, which contributes to their high bioavailability and toxicity. The speciation of Cr(VI) in aqueous solutions is highly dependent on pH. In neutral to basic conditions, the tetrahedral **chromate** ion (CrO_4^{2-}) is the predominant form. As the pH decreases, it protonates to form **hydrochromate** (HCrO_4^-), and at lower pH values, it can dimerize to form the **dichromate** ion ($\text{Cr}_2\text{O}_7^{2-}$).^{[1][2]}

Quantitative Data Summary

The following table summarizes key physicochemical properties of common hexavalent chromium compounds.

Property	Chromium Trioxide (CrO ₃)	Potassium Dichromate (K ₂ Cr ₂ O ₇)	Chromyl Chloride (CrO ₂ Cl ₂)
Molar Mass	99.99 g/mol [3][4][5][6]	294.185 g/mol [7][8]	154.90 g/mol [9]
Appearance	Dark red, deliquescent solid[3][4]	Bright orange-red crystalline solid[7][8][10][11][12]	Reddish-brown volatile liquid[9][13][14][15]
Density	2.70 g/cm ³ [3][4][5][6][16]	2.676 g/cm ³ [7][8][10]	1.911 g/mL[13][14][17]
Melting Point	197 °C (decomposes) [3][4][5][6]	398 °C[7][8][10][11][12]	-96.5 °C[9][13][14][17]
Boiling Point	Decomposes above 197 °C[3]	500 °C (decomposes) [7][8][10][12]	117 °C[9][13][15][17]
Solubility in Water	169 g/100 mL (25 °C) [3]	13 g/100 mL (20 °C) [10]	Reacts with water[9][13]
Standard Atomic Weight of Chromium	51.9961 u[18][19][20][21]		
Standard Electrode Potential (Cr ₂ O ₇ ²⁻ /Cr ³⁺)	+1.33 V (in acidic solution)[22]		

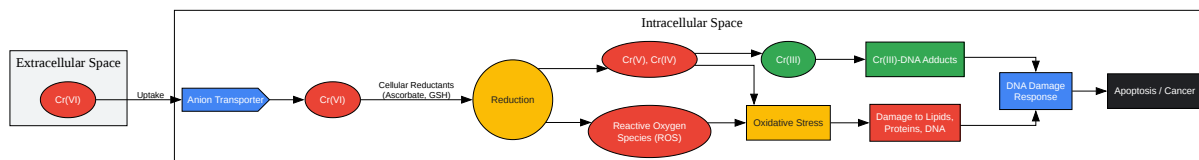
Cellular Uptake and Toxicological Pathways

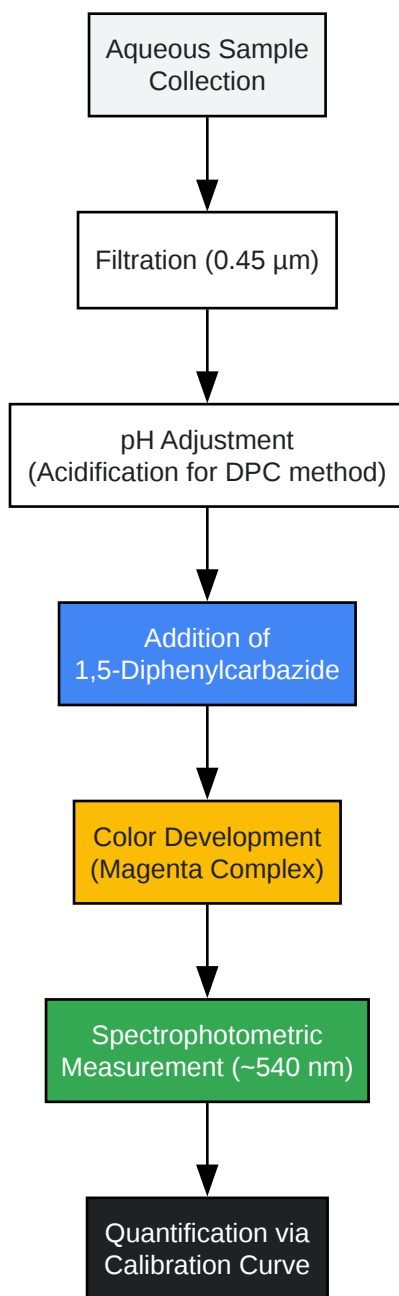
Hexavalent chromium readily enters cells through anion transport channels, such as those for sulfate and phosphate, due to its structural similarity to these ions.[23] Once inside the cell, Cr(VI) is reduced to its more stable trivalent state (Cr(III)) by various cellular reductants, primarily ascorbate (Vitamin C) and glutathione (GSH).[2][24] This reduction process is a

double-edged sword; while it is a detoxification pathway, it also generates reactive oxygen species (ROS) and intermediate chromium species (Cr(V) and Cr(IV)), which are highly reactive and can cause significant cellular damage.[24][25][26]

The generated ROS, including superoxide radicals and hydroxyl radicals, lead to a state of oxidative stress, causing damage to lipids, proteins, and DNA.[24][25][27] The ultimate Cr(III) product can then form stable adducts with macromolecules, including DNA, leading to genotoxicity.[2] This DNA damage, if not properly repaired, can lead to mutations, chromosomal instability, and ultimately, cancer.[28] The primary DNA repair pathways involved in addressing Cr(VI)-induced damage are homologous recombination (HR) and non-homologous end-joining (NHEJ).[23]

Signaling Pathway and Experimental Workflow Diagrams





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 2. Chemical Mechanisms of DNA Damage by Carcinogenic Chromium(VI) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Chromium trioxide - Wikipedia [en.wikipedia.org]
- 4. Chromium trioxide - Sciencemadness Wiki [sciencemadness.org]
- 5. Chromium_trioxide [chemeurope.com]
- 6. WebElements Periodic Table » Chromium » chromium trioxide [webelements.com]
- 7. Potassium Dichromate (K₂Cr₂O₇) - GeeksforGeeks [geeksforgeeks.org]
- 8. Potassium Dichromate- Formula, Structure, Properties & Uses [turito.com]
- 9. Chromyl chloride - Sciencemadness Wiki [sciencemadness.org]
- 10. Potassium dichromate - Wikipedia [en.wikipedia.org]
- 11. simmyfranks.com [simmyfranks.com]
- 12. Properties and Uses of Potassium Dichromate [unacademy.com]
- 13. Chromyl chloride - Wikipedia [en.wikipedia.org]
- 14. Chromyl_chloride [chemeurope.com]
- 15. Chromyl chloride | CrO₂Cl₂ | CID 22150757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Chromium trioxide(7738-94-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 17. 14977-61-8 CAS MSDS (Chromyl chloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 18. Atomic Weight of Chromium | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 19. princeton.edu [princeton.edu]
- 20. Chromium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 21. Atomic Weights and Isotopic Compositions for Chromium [physics.nist.gov]
- 22. Advancing Cr(VI) Electroreduction: A Redox Mediator to Catalyze the Electrochemical Reduction of Cr(VI) in Water While Preventing Fouling of Carbon Electrodes - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Chromium VI Repair: 5 Powerful Ways to Prevent DNA Damage 2025 [nushoeinspectandcorrect.com]

- 24. Oxidative Stress, DNA Damage, and Antioxidant Enzyme Activity Induced by Hexavalent Chromium in Sprague-Dawley Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 25. mdpi.com [mdpi.com]
- 26. Hexavalent chromium induces apoptosis in human liver (HepG2) cells via redox imbalance - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Chronic hexavalent chromium exposure induces oxidative stress-mediated molecular cascades in Thymallus grubii gills: evidence from integrated transcriptomics and metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 28. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Hexavalent Chromium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082759#physicochemical-properties-of-hexavalent-chromium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com